

The Versatility of 1-Pentanesulfonic Acid in Scientific Research: A Technical Guide

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Compound of Interest

Compound Name: *1-Pentanesulfonic acid*

Cat. No.: *B1217326*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the synonyms, alternative names, and core applications of **1-Pentanesulfonic acid**. Primarily utilized as an ion-pairing reagent in high-performance liquid chromatography (HPLC), this compound is instrumental in the analysis of a wide array of molecules, including peptides, proteins, and small molecule drugs. This document provides a comprehensive overview of its chemical properties, detailed experimental protocols, and a visual representation of its application in a typical laboratory workflow.

Chemical Identity and Synonyms

1-Pentanesulfonic acid is a versatile chemical compound with a range of synonyms and alternative names used across scientific literature and commercial products. Its identity is crucial for accurate sourcing and application in research and development.

Identifier Type	Identifier	Source
IUPAC Name	Pentane-1-sulfonic acid	PubChem[1]
CAS Number	35452-30-3	SIELC Technologies[2]
Molecular Formula	C5H12O3S	SIELC Technologies[2]
Molecular Weight	152.21 g/mol	PubChem[1]
Common Synonyms	Amyl sulfonic acid	SIELC Technologies[2]
n-Pentanesulfonic acid		
Pentylsulfonic acid	PubChem[1]	
Sodium Salt (Anhydrous) Synonyms	Sodium 1-pentanesulfonate	PubChem[1]
1-Pentanesulfonic acid, sodium salt	PubChem[3]	
Sodium pentane-1-sulfonate	PubChem[3]	
Sodium Salt (Anhydrous) CAS	22767-49-3	Loba Chemie[4], Thermo Fisher Scientific[5]
Sodium Salt (Monohydrate) Synonyms	1-Pentanesulfonic Acid Sodium Salt Monohydrate	MP Biomedicals[6], Sigma-Aldrich[7]
Sodium pentanesulfonate monohydrate	Dawn Scientific[8]	
Sodium Salt (Monohydrate) CAS	207605-40-1	Sigma-Aldrich[7], Dawn Scientific[8]

Physicochemical Properties

The physicochemical properties of **1-Pentanesulfonic acid** and its sodium salt are fundamental to its function as an ion-pairing reagent.

Property	Value	Form	Source
Physical State	White crystalline powder	Sodium Salt	Muby Chemicals[9]
Melting Point	>300 °C	Sodium Salt	Loba Chemie[4]
Solubility	Soluble in water	Sodium Salt	Dawn Scientific[8]
LogP	0.9	Acid	SIELC Technologies[2]

Core Application: Ion-Pairing Chromatography

1-Pentanesulfonic acid is a cornerstone of ion-pairing reversed-phase high-performance liquid chromatography (IP-RP-HPLC). This technique is indispensable for the separation and analysis of ionic and highly polar compounds that exhibit poor retention on conventional reversed-phase columns.[2] By introducing an ion-pairing reagent like **1-pentanesulfonic acid** into the mobile phase, a neutral ion-pair is formed with a charged analyte.[2] This increases the hydrophobicity of the analyte, leading to enhanced retention on the nonpolar stationary phase. [2]

This methodology is particularly valuable for the analysis of:

- Peptides and Proteins
- Small Molecule Drugs and their Metabolites
- Other Polar Organic Acids and Bases

Experimental Protocol: Analysis of a Cationic Analyte using IP-RP-HPLC

This section provides a detailed methodology for the analysis of a hypothetical cationic small molecule drug using **1-pentanesulfonic acid** as an ion-pairing reagent.

Objective: To achieve optimal retention and separation of a cationic analyte from process-related impurities.

Materials:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)
- **1-Pentanesulfonic acid** sodium salt
- HPLC-grade water
- HPLC-grade acetonitrile
- Phosphoric acid or other suitable acid for pH adjustment
- Analyte stock solution and standards
- 0.22 μ m syringe filters

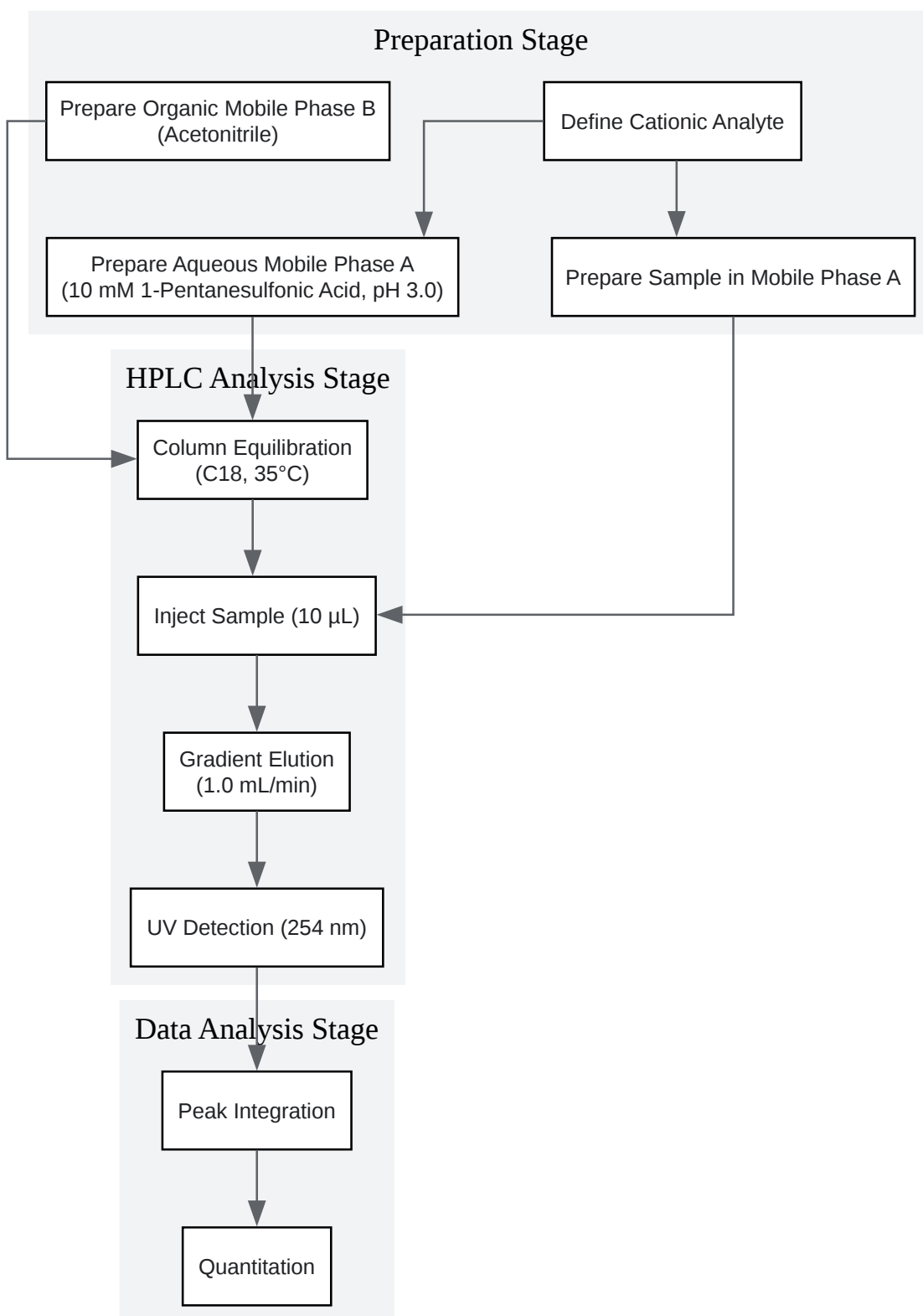
Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A (Aqueous): Prepare a 10 mM solution of **1-pentanesulfonic acid** sodium salt in HPLC-grade water. Adjust the pH to 3.0 with phosphoric acid. Filter through a 0.22 μ m filter and degas.
 - Mobile Phase B (Organic): HPLC-grade acetonitrile.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m
 - Mobile Phase: A gradient of Mobile Phase A and Mobile Phase B.
 - Gradient Program:
 - 0-5 min: 95% A, 5% B
 - 5-25 min: Gradient to 60% A, 40% B

- 25-30 min: Gradient to 95% A, 5% B
- 30-35 min: Re-equilibration at 95% A, 5% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 35 °C
- Detection Wavelength: As appropriate for the analyte (e.g., 254 nm)
- Injection Volume: 10 µL
- Sample Preparation:
 - Dissolve the sample in Mobile Phase A to a suitable concentration.
 - Filter the sample through a 0.22 µm syringe filter before injection.
- Analysis:
 - Equilibrate the column with the initial mobile phase composition for at least 30 minutes.
 - Inject a blank (Mobile Phase A) to ensure a clean baseline.
 - Inject the prepared standards and samples.
 - Integrate the peaks of interest and perform quantitation based on the standard curve.

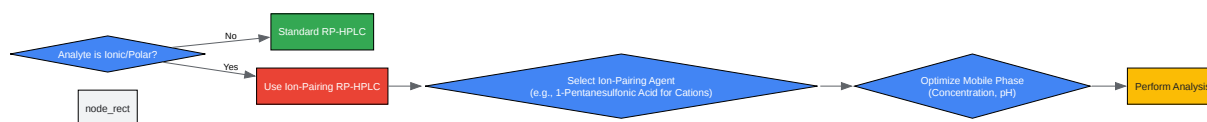
Experimental Workflow and Logical Relationships

The following diagrams illustrate the key decision-making process and the experimental workflow for ion-pairing chromatography.



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Caption: Experimental workflow for IP-RP-HPLC analysis.



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